

Proper Disposal of PF-04628935: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: PF-04628935

Cat. No.: B15572597

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring a secure laboratory environment and minimizing environmental impact. This document provides essential safety and logistical information for the proper disposal of **PF-04628935**, a potent ghrelin receptor antagonist/inverse agonist. Adherence to these procedures is critical for operational safety and regulatory compliance.

Immediate Safety and Handling Protocols

PF-04628935 is classified as a combustible solid and is toxic if swallowed, causes serious eye damage, and is harmful to aquatic life with long-lasting effects. It is imperative to handle this compound with care, utilizing appropriate personal protective equipment (PPE) and following established laboratory safety protocols.

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) must be worn.^[1]
- **Eye Protection:** Safety glasses with side shields or chemical safety goggles are mandatory.
- **Lab Coat:** A standard laboratory coat should be worn to protect skin and clothing.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.^[2]

In Case of Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- Inhalation: Move the individual to fresh air.
- Ingestion: If swallowed, immediately call a poison center or doctor. Rinse mouth.

Quantitative Data for PF-04628935

Property	Value	Source
CAS Number	1383719-97-8	[3] [4]
Molecular Formula	C ₂₄ H ₂₆ ClN ₇ OS	[4]
Molecular Weight	496.03 g/mol	[4]
Physical Form	Powder	[4]
Color	White to beige	[4]
Solubility	DMSO: 10 mg/mL	[4]
Storage Class	11 (Combustible Solids)	[4]
Water Hazard Class (WGK)	3 (Severely hazardous to water)	[4]

Disposal Procedures for PF-04628935

The disposal of **PF-04628935** must be conducted in a manner that avoids environmental release and complies with all federal, state, and local regulations.

Waste Segregation and Collection:

- Solid Waste:

- Collect all solid **PF-04628935** waste, including unused compound, contaminated absorbents, and disposable labware (e.g., pipette tips, vials), in a designated, leak-proof, and clearly labeled hazardous waste container.
- The container must be labeled with "Hazardous Waste," the full chemical name "**PF-04628935**," and the CAS number.
- Liquid Waste:
 - Collect all liquid waste containing **PF-04628935**, such as solutions in DMSO, in a designated, shatter-resistant hazardous waste container.
 - Do not mix with incompatible waste streams.
 - The container must be clearly labeled with "Hazardous Waste," "**PF-04628935**," the solvent used, and an estimated concentration.
- Contaminated PPE:
 - Contaminated gloves, lab coats, and other disposable PPE should be collected in a designated hazardous waste bag.

Decontamination:

- Non-disposable glassware and equipment that have come into contact with **PF-04628935** should be decontaminated. A recommended procedure is to rinse with a suitable solvent (such as ethanol or methanol) that can dissolve the compound, followed by a thorough washing with soap and water. The solvent rinse should be collected as hazardous liquid waste.

Final Disposal:

- All collected hazardous waste containing **PF-04628935** must be disposed of through an approved waste disposal plant.^{[1][2]} Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal. Do not attempt to dispose of this chemical down the drain or in regular trash.

Experimental Protocols

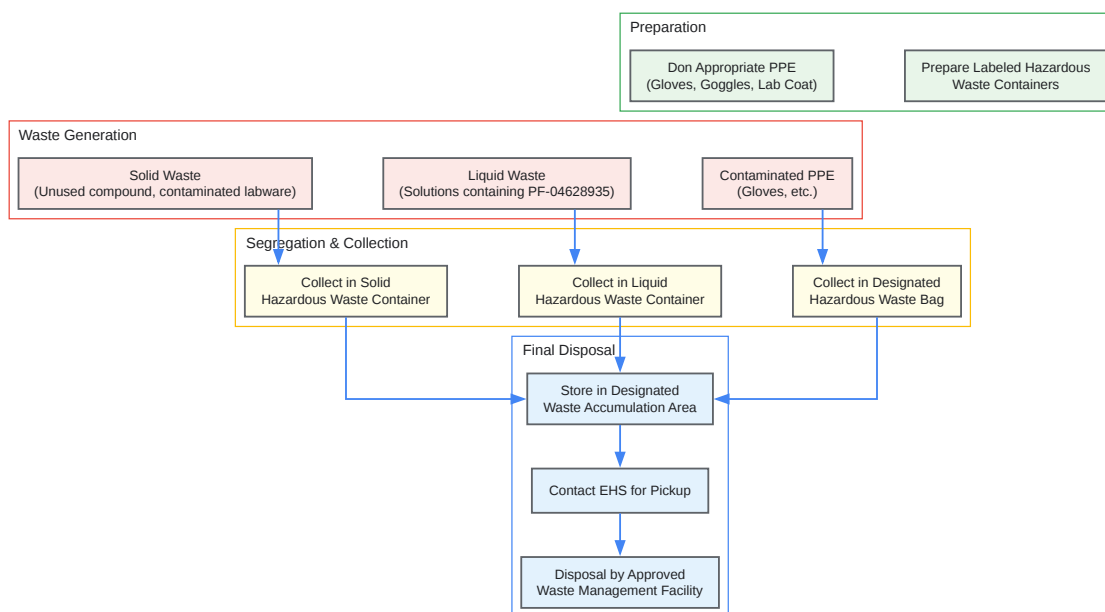
While specific experimental protocols for the neutralization of **PF-04628935** for disposal are not readily available, the following general laboratory procedures for handling and preparing chemical waste for disposal should be strictly followed.

Protocol for Collection of Solid **PF-04628935** Waste:

- Preparation: Designate a specific hazardous waste container for solid **PF-04628935** waste. Ensure the container is properly labeled.
- Collection: Carefully transfer any unused or waste **PF-04628935** powder into the designated container using a spatula or other appropriate tool inside a chemical fume hood to minimize dust generation.
- Contaminated Materials: Place any disposable items that have come into direct contact with the compound, such as weighing paper, pipette tips, and contaminated gloves, into the same container.
- Sealing: Securely close the container.
- Storage: Store the sealed container in a designated and properly ventilated hazardous waste accumulation area until it is collected by EHS personnel.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **PF-04628935**.



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Caption: Disposal workflow for **PF-04628935**.

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